

A Comparative Guide to Confirming P2Y11-Mediated Effects of NF157

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Compound of Interest

Compound Name: NF157

Cat. No.: B10771125

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This guide provides a comprehensive comparison of **NF157**, a potent P2Y11 receptor antagonist, with other alternatives. It includes supporting experimental data and detailed protocols to aid in the design and execution of studies aimed at confirming P2Y11-mediated effects.

Introduction to the P2Y11 Receptor and NF157

The P2Y11 receptor is a unique G-protein coupled receptor (GPCR) that, upon activation by extracellular nucleotides like ATP, couples to both Gq and Gs signaling pathways. This dual coupling leads to the activation of phospholipase C (PLC), resulting in an increase in intracellular calcium ($[Ca^{2+}]_i$), and the stimulation of adenylyl cyclase (AC), which elevates cyclic AMP (cAMP) levels. P2Y11 receptors are primarily expressed in immune cells and are implicated in modulating inflammatory responses.

NF157 is a selective and potent antagonist of the P2Y11 receptor, making it a valuable pharmacological tool for elucidating the physiological and pathological roles of this receptor.

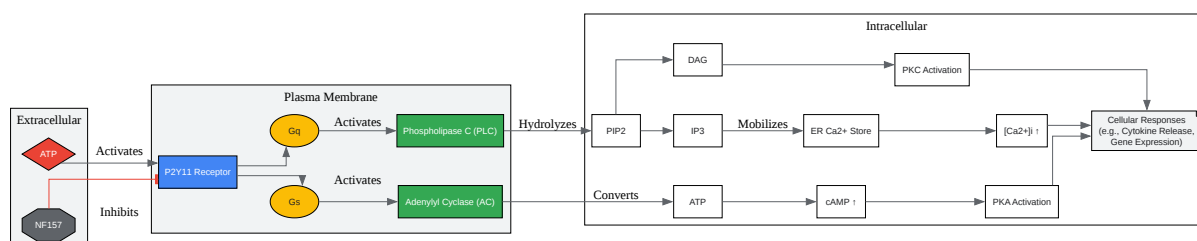
Comparison of P2Y11 Antagonists

NF157 is a widely used P2Y11 antagonist, but other compounds are also available. This section compares the performance of **NF157** with a common alternative, NF340.

Feature	NF157	NF340
Potency (IC50)	463 nM[1]	pIC50 = 6.43 (Ca2+ assay), 7.14 (cAMP assay)[2]
Binding Affinity (Ki)	44.3 nM[1][3]	Not widely reported
Selectivity	>650-fold for P2Y11 over P2Y1 and P2Y2; No selectivity over P2X1[1][3]	>520-fold for P2Y11 over P2Y1, P2Y2, P2Y4, P2Y6, and P2Y12[2]
Mechanism of Action	Competitive antagonist[4]	Competitive antagonist[2]

P2Y11 Signaling Pathway

The following diagram illustrates the dual signaling cascades initiated by P2Y11 receptor activation.

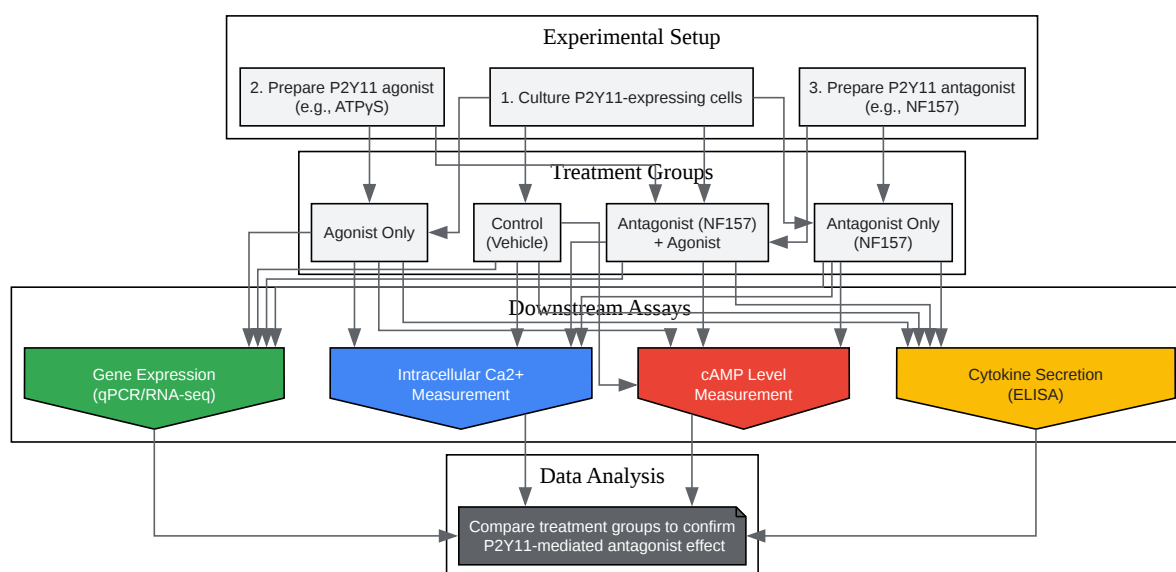


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Caption: P2Y11 receptor dual signaling pathways.

Experimental Workflow for Confirming P2Y11-Mediated Effects

This diagram outlines a typical workflow for investigating the role of the P2Y11 receptor using an antagonist like **NF157**.



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- To cite this document: BenchChem. [A Comparative Guide to Confirming P2Y11-Mediated Effects of NF157]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10771125#confirming-p2y11-mediated-effects-of-nf157]

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